

CGS 21680 Technical Support Center

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Compound of Interest

Compound Name: Cgs 21680

Cat. No.: B1663594

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This technical support center provides researchers, scientists, and drug development professionals with essential information for the effective use of **CGS 21680**, a selective adenosine A2A receptor agonist. Below you will find frequently asked questions, detailed troubleshooting guides, and experimental protocols to facilitate your research.

Frequently Asked Questions (FAQs)

Q1: How should I store **CGS 21680**?

Proper storage is critical to maintain the stability and activity of **CGS 21680**. Storage conditions differ for the lyophilized powder and prepared stock solutions.

| Form | Storage Temperature | Duration | Notes |
|---------------------------|---------------------|------------------------------------|---|
| Lyophilized Powder | -20°C | ≥ 3 years ^[1] | Desiccate to protect from moisture. ^{[2][3]} Shipped at room temperature for short durations. ^{[4][5]} |
| Stock Solution in Solvent | -80°C | 1 to 2 years | Recommended for long-term storage. |
| -20°C | 1 to 12 months | Suitable for shorter-term storage. | |

Q2: How do I dissolve **CGS 21680**? What solvents should I use?

CGS 21680 has high solubility in DMSO but is practically insoluble in water. For experimental use, a high-concentration stock solution is typically prepared in DMSO and then diluted into aqueous buffers or media.

| Solvent | Maximum Concentration | Notes |
|-------------------------|------------------------------------|--|
| DMSO | ≥ 100 mM (approx. 53.6 mg/mL) | Use fresh, anhydrous DMSO as hygroscopic DMSO can reduce solubility. |
| Water | < 0.1 mg/mL | Considered insoluble. |
| DMF | 20 mg/mL | - |
| DMSO:PBS (pH 7.2) (1:1) | 0.5 mg/mL | - |

Q3: My **CGS 21680** solution appears to have precipitated. What should I do?

If precipitation occurs, especially after diluting a DMSO stock into an aqueous solution, gentle warming and/or sonication can be used to aid dissolution. For in vivo experiments, it is highly recommended to prepare the final working solution fresh on the day of use to minimize precipitation issues.

Q4: Is **CGS 21680** stable after reconstitution?

Yes, but stability depends on the storage temperature. To prevent degradation from repeated freeze-thaw cycles, it is crucial to aliquot the stock solution into single-use volumes before freezing. Stock solutions can be stored for up to 2 years at -80°C or up to 1 year at -20°C .

Pharmacological Data

CGS 21680 is a potent and selective agonist for the adenosine A2A receptor. Its binding affinity (K_i) and functional potency ($\text{EC}_{50}/\text{IC}_{50}$) have been characterized in various systems.

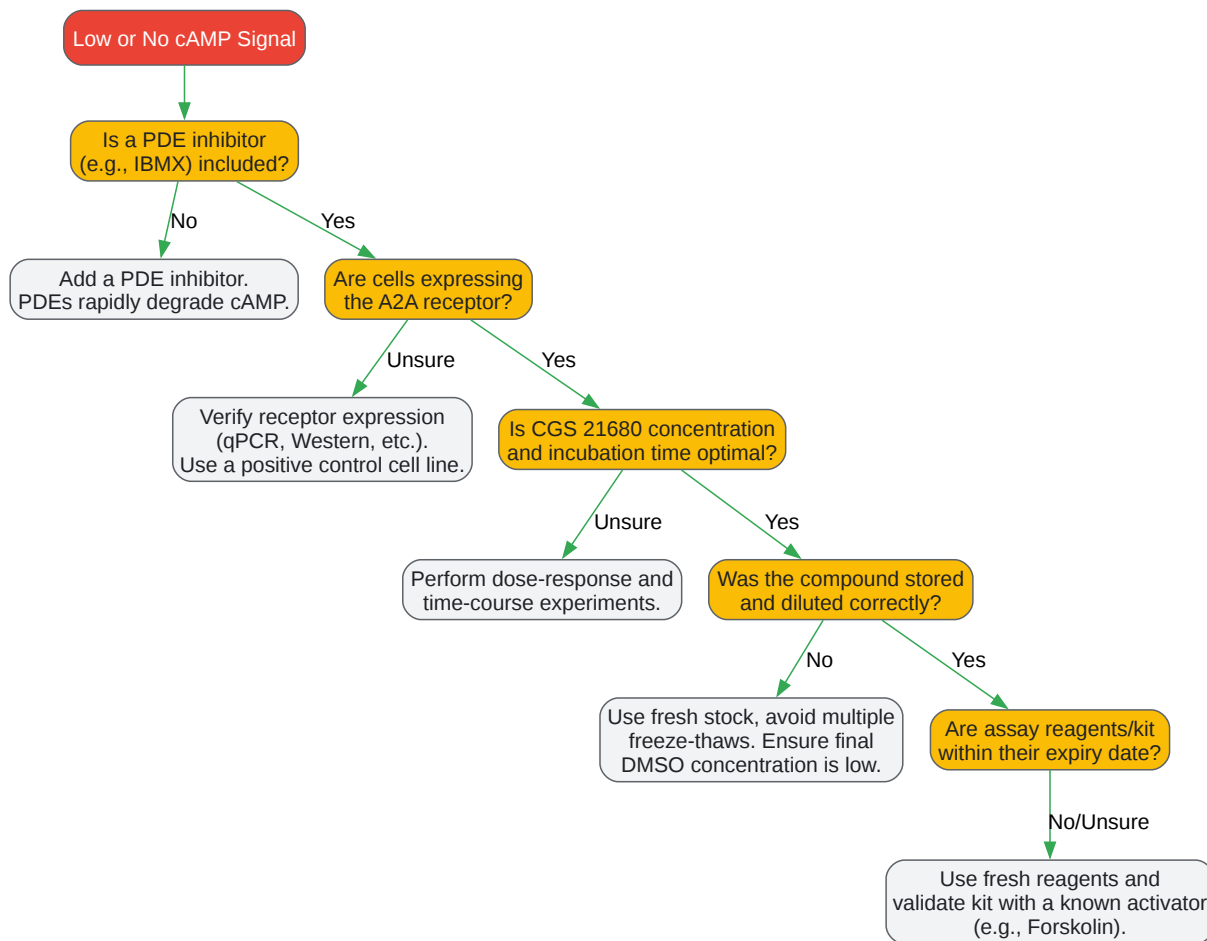
| Parameter | Receptor Subtype | Species | Value (nM) | Assay Type |
|---------------|------------------|------------|---------------------|-------------------------------|
| Ki | Adenosine A2A | Human | 11 - 46 | Radioligand Binding |
| Adenosine A2A | Rat | 27 | Radioligand Binding | |
| Adenosine A1 | Human / Rat | 500 - 3100 | Radioligand Binding | |
| Adenosine A3 | Human / Rat | 600 - 1000 | Radioligand Binding | |
| EC50 | Adenosine A2A | - | 1.48 - 180 | Functional Assay (e.g., cAMP) |
| Adenosine A2A | Rat (Striatum) | 110 | cAMP Formation | |
| IC50 | Adenosine A2A | - | 22 | Receptor Binding |

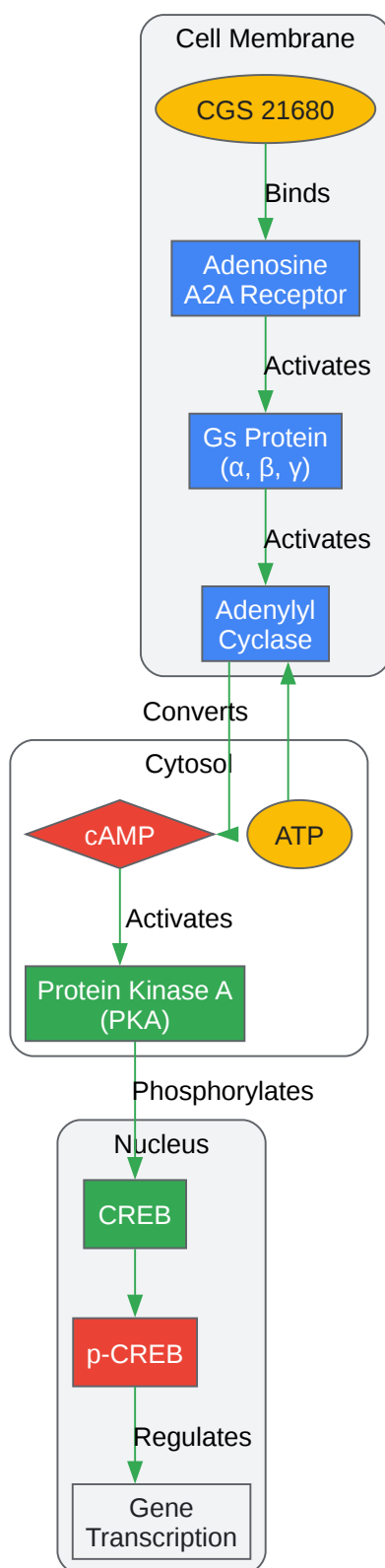
Troubleshooting Guides

This section addresses specific issues that may arise during experiments using **CGS 21680**.

Problem: Low or no cAMP signal upon stimulation with **CGS 21680**.

A diminished or absent signal in a cAMP assay is a common issue. The following workflow can help diagnose the potential cause.





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